

# Proper Disposal of G108: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: G108

Cat. No.: B1192761

[Get Quote](#)

For researchers, scientists, and drug development professionals utilizing **G108**, specifically identified as the Xpert FII & FV HET quality control product, adherence to proper disposal protocols is paramount for maintaining laboratory safety and regulatory compliance. The primary hazardous component in **G108** is a 23% ethyl alcohol solution. While disposal regulations can vary, a conservative approach treating it as hazardous waste is recommended to ensure the highest safety standards.

## Immediate Safety and Handling

Before disposal, it is crucial to handle **G108** with the appropriate personal protective equipment (PPE), including safety glasses and gloves. Ensure that the disposal is carried out in a well-ventilated area, away from any sources of ignition, as ethanol is flammable.

## Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative data related to the disposal of **G108** and its primary hazardous component, ethyl alcohol.

Parameter	Value/Instruction	Citation
Primary Hazardous Component	Ethyl Alcohol (Ethanol)	
Concentration in G108	23% (v/v)	[1]
Regulatory Threshold for Flammable Liquid Waste	Varies; often >24% ethanol is considered hazardous. However, any concentration can be regulated.	[2]
pH Range for Drain Disposal (if permitted)	Typically between 5.5 and 11.0	[3]
Recommended Disposal Method	Collect as hazardous chemical waste.	[2][4]
Container Type for Waste Collection	Clearly labeled, leak-proof, and compatible with flammable liquids.	[4]

## Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the safe disposal of **G108** waste in a laboratory setting.

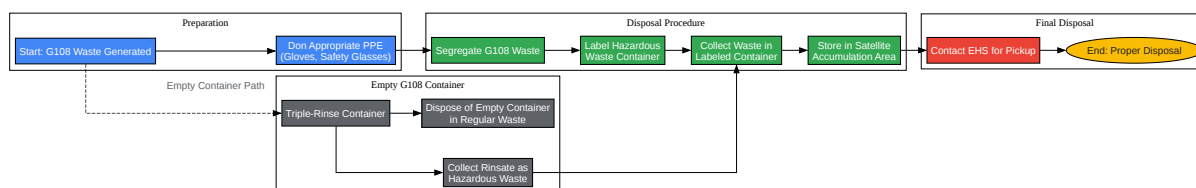
- Segregation of Waste: Do not mix **G108** waste with other chemical waste streams, especially strong oxidizing agents, acids, or bases, to prevent hazardous reactions.[4]
- Container Labeling: Use a designated hazardous waste container that is clearly labeled "Hazardous Waste," "Flammable," and lists "Aqueous Ethanol Waste." Ensure the label is legible and securely affixed to the container.[4]
- Waste Collection: Carefully pour the **G108** waste into the designated container, avoiding any splashes or spills. The container should be kept closed except when adding waste.
- Storage of Waste Container: Store the hazardous waste container in a designated satellite accumulation area. This area must be a well-ventilated, cool, and dry location, away from

heat sources and direct sunlight.

- Disposal of Empty **G108** Containers: Triple-rinse the empty **G108** containers with water. The rinsate should be collected and treated as hazardous waste. After rinsing, deface or remove the original product label, and the container can then be disposed of as regular laboratory glass or plastic waste.[3]
- Arranging for Final Disposal: Once the hazardous waste container is full, or if it has been in storage for a specified period (e.g., one year), contact your institution's Environmental Health and Safety (EHS) office to arrange for proper disposal by a licensed hazardous waste management company.[2]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **G108**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **G108** waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. maxanim.com [maxanim.com]
- 2. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 3. otago.ac.nz [otago.ac.nz]
- 4. collectandrecycle.com [collectandrecycle.com]
- To cite this document: BenchChem. [Proper Disposal of G108: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192761#g108-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)